

N-Hydroxypiperidine (CAS 4801-58-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Piperidin-1-ol*

Cat. No.: *B147077*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth characterization of N-Hydroxypiperidine (CAS 4801-58-5), a heterocyclic compound with significant applications in organic synthesis and potential relevance to drug discovery. This document outlines its physicochemical properties, spectroscopic data, synthesis, and key reactions, supported by detailed experimental protocols and safety information.

Core Characterization

N-Hydroxypiperidine, also known as **Piperidin-1-ol**, is a hydroxylated derivative of piperidine. [1] It presents as fine white, hygroscopic crystals and is soluble in water.[1] Its fundamental properties are summarized in the tables below.

Physicochemical Properties

Property	Value	Reference(s)
CAS Number	4801-58-5	[1]
Chemical Formula	C ₅ H ₁₁ NO	[1]
Molar Mass	101.149 g·mol ⁻¹	[1]
Appearance	Fine white crystals	[1]
Density	1.070 g/cm ³	[1]
Melting Point	39.3 °C (102.7 °F; 312.4 K)	[1]
Boiling Point	98.5 °C (209.3 °F; 371.6 K)	[1]
Solubility in Water	113 g/L	[1]
log P	-0.17	[1]
Vapor Pressure	0.542 Torr	[1]
Flash Point	84.9 °C (184.8 °F; 358.0 K)	[1]

Spectroscopic Data Summary

Technique	Key Data	Reference(s)
¹ H NMR	See detailed spectrum analysis below.	
¹³ C NMR	Data not explicitly found in searches.	
Mass Spectrometry	Molecular Ion: 101 m/z.	[2]
Infrared (IR)	Data available, specific peaks to be detailed in relevant section.	[2]

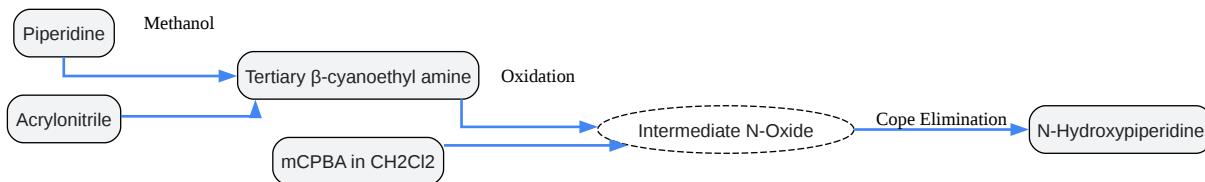
Synthesis and Reactions

Synthesis of N-Hydroxypiperidine

A convenient method for the synthesis of N-Hydroxypiperidine involves a two-step process starting from a secondary amine. This procedure, adapted from the work of O'Neil et al., involves the formation of a tertiary β -cyanoethyl amine followed by oxidative cleavage.

Experimental Protocol: Synthesis of N-Hydroxypiperidine

- Step 1: Cyanoethylation of Piperidine. Piperidine is treated with acrylonitrile in methanol to yield the tertiary β -cyanoethyl amine. This reaction typically proceeds in excellent yield.
- Step 2: Oxidation and Cope Elimination. The resulting tertiary amine is oxidized with meta-chloroperoxybenzoic acid (mCPBA). If the reaction is conducted in a non-hydrogen bonding solvent like dichloromethane (CH_2Cl_2), the intermediate N-oxide undergoes an in-situ Cope elimination to furnish N-Hydroxypiperidine in high yield.



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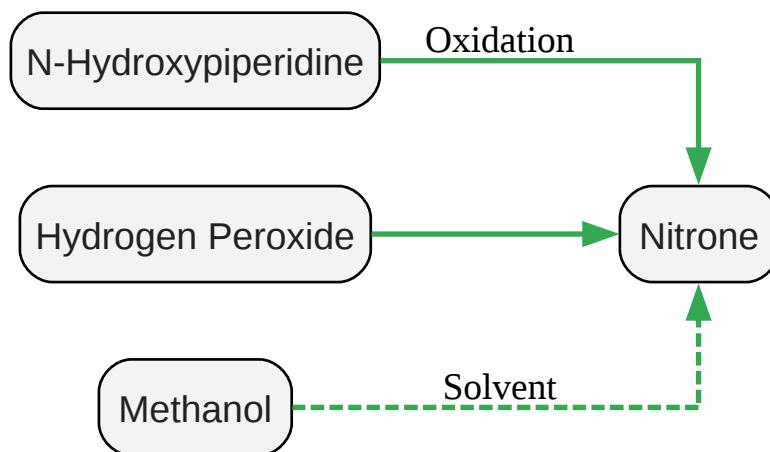
Caption: Synthesis of N-Hydroxypiperidine.

Oxidation to Nitrone

N-Hydroxypiperidine can be oxidized to form a nitrone, a heteroatomic analogue of a ketone. This reaction is a key transformation of secondary hydroxylamines.^[1]

Experimental Protocol: Oxidation of N-Hydroxypiperidine to a Nitronate

- N-Hydroxypiperidine is treated with hydrogen peroxide in methanol as the solvent.^[1] The reaction can be catalyzed by methylrhenium trioxide (MTO). The diperoxide complex of MTO, $\text{CH}_3\text{Re}(\text{O})(\eta_2-\text{O}_2)_2(\text{H}_2\text{O})$, is the reactive form of the catalyst in the presence of high concentrations of hydrogen peroxide.^[3]



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Caption: Oxidation of N-Hydroxypiperidine.

Spectroscopic Characterization

^1H NMR Spectroscopy

The ^1H NMR spectrum of N-Hydroxypiperidine provides characteristic signals for the protons on the piperidine ring.

Experimental Protocol: ^1H NMR Spectroscopy

- A sample of N-Hydroxypiperidine (e.g., 0.04 mL) is dissolved in a deuterated solvent (e.g., 0.5 mL CDCl_3) for analysis.[4]

^1H NMR Data (399.65 MHz, CDCl_3)[4]

Chemical Shift (ppm)	Multiplicity	Assignment
~8.2	br s	N-OH
3.253	m	H _{2'} , H _{6'} (equatorial)
2.449	m	H _{2'} , H _{6'} (axial)
1.736	m	H _{3'} , H _{5'} (equatorial)
1.58	m	H _{4'} (equatorial)
1.56	m	H _{3'} , H _{5'} (axial)
1.15	m	H _{4'} (axial)

Note: Specific assignments of equatorial and axial protons can be complex and may require further 2D NMR studies for definitive confirmation.

Applications in Drug Development and Research

While the piperidine scaffold is a common motif in a vast number of pharmaceuticals, the direct application of N-Hydroxypiperidine is more specialized. Its primary role is as a synthetic intermediate.

- **Precursor to Nitrones:** As demonstrated, N-Hydroxypiperidine is a ready precursor to the corresponding nitrone. Nitrones are valuable 1,3-dipoles used in [3+2] cycloaddition reactions to synthesize a variety of five-membered heterocyclic compounds, which are themselves important scaffolds in medicinal chemistry.
- **Biological N-oxidation Studies:** N-Hydroxypiperidine has been identified as a metabolite of piperidine in *in vitro* studies using rat liver microsomal preparations.^[4] This makes it a relevant compound for studying the metabolic pathways of piperidine-containing drugs and xenobiotics.

It is important to distinguish N-Hydroxypiperidine from its commonly used derivative, N-Boc-4-hydroxypiperidine. The latter has a protected nitrogen and a hydroxyl group on the ring, making it a versatile building block for introducing the piperidine moiety into larger molecules, including kinase inhibitors and central nervous system agents.

Safety and Handling

N-Hydroxypiperidine is a chemical that requires careful handling in a laboratory setting.

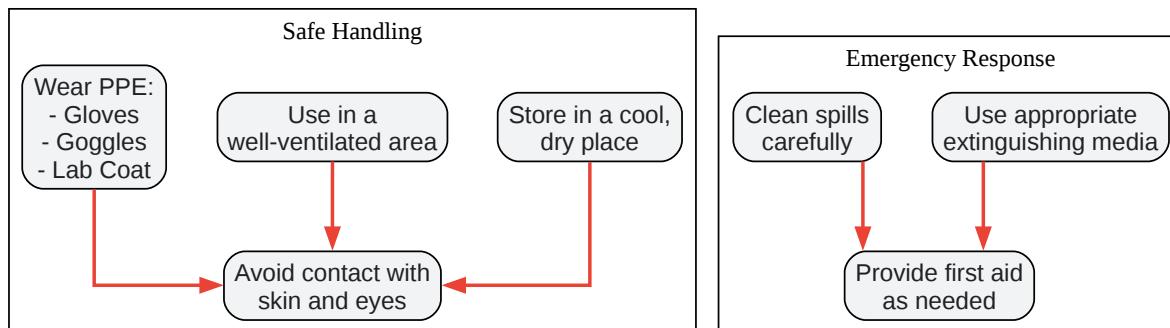
Safety and Hazard Information

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity	Not fully classified, but LD50 (intravenous, mouse) = 180 mg/kg[1]	P264, P270, P301+P312
Skin Corrosion/Irritation	May cause irritation[1]	P280, P302+P352, P332+P313
Eye Damage/Irritation	May cause irritation	P280, P305+P351+P338, P337+P313
Flammability	Combustible solid[5]	P210

Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[6]

Storage: Store in a cool, dry, well-ventilated area. Keep container tightly closed.[5]

Spill and Disposal: In case of a spill, avoid generating dust and use appropriate personal protective equipment. Dispose of waste in accordance with local, state, and federal regulations. [6]



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Caption: Key Safety and Handling Procedures.

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